

Essential Safety and Operational Guide for 4-(2-Nitrobutyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Nitrobutyl)morpholine

Cat. No.: B1221781

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This guide provides immediate, essential safety and logistical information for handling **4-(2-Nitrobutyl)morpholine** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

4-(2-Nitrobutyl)morpholine is a chemical compound with the following hazard classifications:

- Acute toxicity (Oral, Dermal) - Category 4.[1]
- Skin irritation - Category 2.[1]
- Skin sensitization - Category 1.[1]
- Serious eye damage - Category 1.[1]
- Hazardous to the aquatic environment (short-term) - Acute 1.[1]

Signal Word: Danger[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1]

- H315: Causes skin irritation.[1]
- H317: May cause an allergic skin reaction.[1]
- H318: Causes serious eye damage.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

All personnel handling **4-(2-Nitrobutyl)morpholine** must use the following personal protective equipment.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting, with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Face Shield	Recommended when there is a risk of splashes.[3]	
Skin Protection	Gloves	Chemical impermeable gloves. Examples of preferred materials include Chlorinated polyethylene, Polyethylene, and Ethyl vinyl alcohol laminate ("EVAL"). Acceptable materials include Butyl rubber, Neoprene, Nitrile/butadiene rubber ("nitrile" or "NBR"), Polyvinyl chloride ("PVC" or "vinyl"), and Viton.[1][4]
Protective Clothing	Fire/flamm resistant and impervious clothing.[1] A long-sleeved, disposable gown with tight-fitting cuffs that closes in the back is recommended.[3]	
Footwear	Closed-toe shoes. Shoe covers may be required depending on the scale of work.[3]	
Respiratory Protection	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure the work area is well-ventilated.[1][4] A chemical fume hood is recommended.
- Verify that an emergency eyewash station and safety shower are readily accessible.[4][5]
- Inspect all PPE for integrity before use.[1]
- Have spill containment materials readily available.

2. Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Avoid contact with skin and eyes.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed when not in use.[4]
- Store in a dry, cool, and well-ventilated place.[1]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Avoid temperatures above 100°C (212°F).[4]
- Store locked up.[4][5]

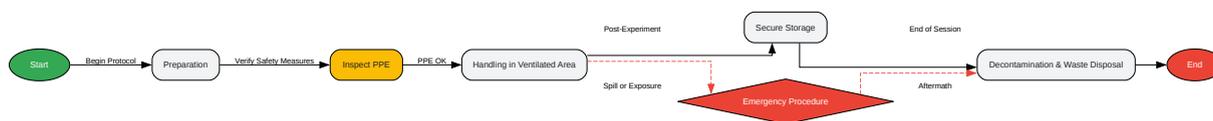
Emergency Procedures

Emergency Situation	Action
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.[1]
Skin Contact	Take off contaminated clothing immediately. Wash with plenty of water. Get medical help if skin irritation or a rash occurs.[1]
Eye Contact	Immediately rinse with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Rinse mouth with water. Get medical help. Do NOT induce vomiting.[1][6][7]
Accidental Release	Evacuate personnel to a safe area. Avoid dust formation. Prevent further leakage or spillage if safe to do so. Collect spillage and arrange for disposal.[1]

Disposal Plan

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]
- Contaminated work clothing should not be allowed out of the workplace and should be disposed of or decontaminated properly before reuse.[1]
- Do not release into the environment.[1]

Workflow for Safe Handling of 4-(2-Nitrobutyl)morpholine



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Caption: Workflow for the safe handling of **4-(2-Nitrobutyl)morpholine**.

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